

guanidine nitrate incompatibility with combustible materials

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Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B7800015

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Technical Support Center: Guanidine Nitrate Safety

This technical support center provides essential safety information for researchers, scientists, and drug development professionals working with **guanidine nitrate**. The following troubleshooting guides and frequently asked questions (FAQs) address potential issues related to its incompatibility with combustible materials.

Troubleshooting Guide: Accidental Contamination or Spills

Q1: I accidentally spilled a small amount of **guanidine nitrate** powder onto a wooden workbench. What should I do?

A1: Immediate action is required to prevent a potential fire hazard. **Guanidine nitrate** is a strong oxidizer and can ignite combustible materials like wood.

Experimental Protocol: Spill Decontamination on a Combustible Surface

- **Evacuate and Ventilate:** Cordon off the affected area to prevent unauthorized access. Ensure the laboratory is well-ventilated to avoid the accumulation of any potential decomposition gases.

- Personal Protective Equipment (PPE): Before cleaning, don appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Gentle Removal of Bulk Material: Carefully sweep the spilled **guanidine nitrate** into a designated, non-combustible container for hazardous waste.^{[1][2]} Avoid creating dust. If necessary, moisten the spill slightly with water to prevent it from becoming airborne.^{[1][2]}
- Wet Decontamination: Dampen a non-combustible cloth (e.g., synthetic, not paper or cotton) with a large amount of water. Gently wipe the contaminated wooden surface to dissolve and remove any remaining **guanidine nitrate** residue.
- Rinsing: Use fresh, water-dampened non-combustible cloths to rinse the area thoroughly.
- Drying: Allow the workbench to air dry completely.
- Waste Disposal: Dispose of the collected **guanidine nitrate** and all cleaning materials as hazardous waste according to your institution's safety protocols.
- Post-Decontamination Inspection: Once dry, visually inspect the area to ensure all **guanidine nitrate** has been removed.

Q2: A solution of **guanidine nitrate** splashed onto my cotton lab coat. Is this dangerous?

A2: Yes, this is a dangerous situation. **Guanidine nitrate** can impregnate combustible materials like cotton, and upon drying, it can significantly increase the risk of ignition and rapid burning.^{[3][4][5]}

Experimental Protocol: Handling Contaminated Clothing

- Immediate Removal: Remove the contaminated lab coat immediately and carefully, avoiding contact with your skin.
- Drench with Water: Thoroughly drench the contaminated area of the lab coat with large amounts of water to dissolve and wash away the **guanidine nitrate**.
- Full Immersion: If possible, fully immerse the lab coat in a container of water until it can be properly laundered or disposed of.

- Laundering: Wash the contaminated clothing separately and thoroughly with water.
- Disposal: If the contamination is extensive or if the material cannot be thoroughly decontaminated, it should be disposed of as hazardous waste.
- Skin Contact: If the **guanidine nitrate** solution came into contact with your skin, immediately flush the affected area with plenty of water for at least 15 minutes.[\[4\]](#)

Frequently Asked Questions (FAQs)

Q1: Why is **guanidine nitrate** considered incompatible with combustible materials?

A1: **Guanidine nitrate** is a strong oxidizing agent (Hazardous Material Class 5.1).[\[6\]](#) This means it can readily donate oxygen to other substances. When it comes into contact with combustible materials (which act as fuels), it can cause them to ignite and burn more intensely, even without an external ignition source.[\[4\]](#)[\[7\]](#) This reaction can be initiated by heat, friction, or shock.[\[2\]](#)[\[6\]](#)

Q2: What are some common combustible materials I should keep separate from **guanidine nitrate** in the lab?

A2: A wide range of common laboratory materials are combustible and must be kept separate from **guanidine nitrate**. These include:

- Wood (benchtops, storage cabinets)[\[5\]](#)
- Paper products (filter paper, paper towels, notebooks)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Oils and greases
- Organic solvents
- Cotton and other natural fiber clothing[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sawdust and other organic absorbents[\[1\]](#)[\[2\]](#)[\[8\]](#)

Q3: Can I store **guanidine nitrate** in a cardboard box or a wooden cabinet?

A3: No. Storing **guanidine nitrate** in containers or cabinets made of combustible materials like cardboard or wood is extremely dangerous.[8] In case of a spill or decomposition, the packaging or storage material itself could act as fuel, leading to a fire or explosion. **Guanidine nitrate** should be stored in a cool, dry, well-ventilated area, in a tightly closed, non-combustible container, and separated from all combustible and reducing materials.[4][7]

Q4: What happens if **guanidine nitrate** is heated in the presence of combustible materials?

A4: Heating **guanidine nitrate**, especially in the presence of combustible materials, can lead to a violent reaction. **Guanidine nitrate** can decompose explosively upon heating.[2][6][7] The presence of a combustible material provides fuel, which will intensify the fire and increase the likelihood of an explosion.[3][4][5] The decomposition of **guanidine nitrate** produces toxic and corrosive fumes, including nitric acid and nitrogen oxides.[6]

Q5: Are there any specific experimental conditions that increase the risk of a reaction between **guanidine nitrate** and combustible materials?

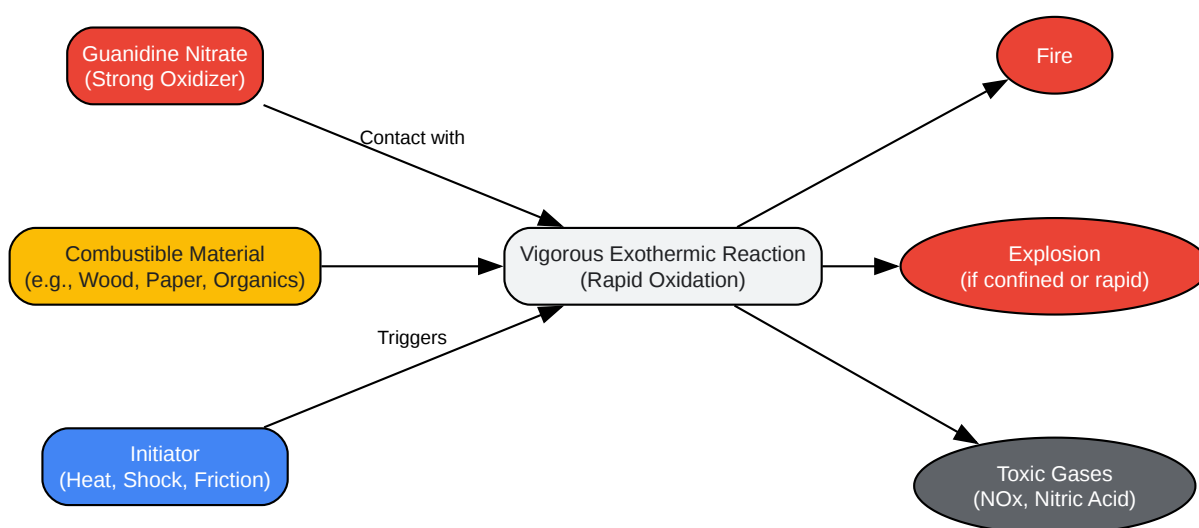
A5: Yes, several conditions can increase the risk:

- Heat: Elevated temperatures can initiate or accelerate the decomposition of **guanidine nitrate** and its reaction with combustibles.[6][7]
- Friction and Shock: Grinding, impact, or other forms of mechanical shock can provide the energy needed to trigger a reaction, especially in mixtures.[2][6]
- Confinement: If a mixture of **guanidine nitrate** and a combustible material is confined, the rapid release of gases during a reaction can lead to a significant pressure buildup and a more powerful explosion.
- Contamination: The presence of impurities or other reactive substances can sensitize **guanidine nitrate**, making it more prone to decomposition and reaction.

Quantitative Data Summary

Property	Value
Chemical Formula	CH ₆ N ₄ O ₃
Hazard Classification	Oxidizing Solid, Category 3[9]
Melting Point	213-216 °C[6][7]
Decomposition Onset	Can begin around 150-170 °C, with exothermic decomposition around 208 °C.[6][10] It can explode when heated.[3][6][7]
Autoignition Temperature	> 360 °C
Incompatible Materials	Combustible materials (wood, paper, oil), reducing agents, organic materials, sulfur, phosphorus, strong acids, chlorates, and nitro compounds.[3][7][11]
Hazardous Decomposition Products	Toxic and corrosive fumes including nitric acid and nitrogen oxides.[6] Upon combustion, carbon oxides (CO, CO ₂) are also produced.[3]

Incompatibility Hazard Workflow



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Caption: Logical workflow of **guanidine nitrate**'s incompatibility hazard.

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